

Technical Support Center: Enhancing Signal-to-Noise Ratio in Sulfakinin Calcium Imaging

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Compound of Interest

Compound Name: *Perisulfakinin*

Cat. No.: *B044614*

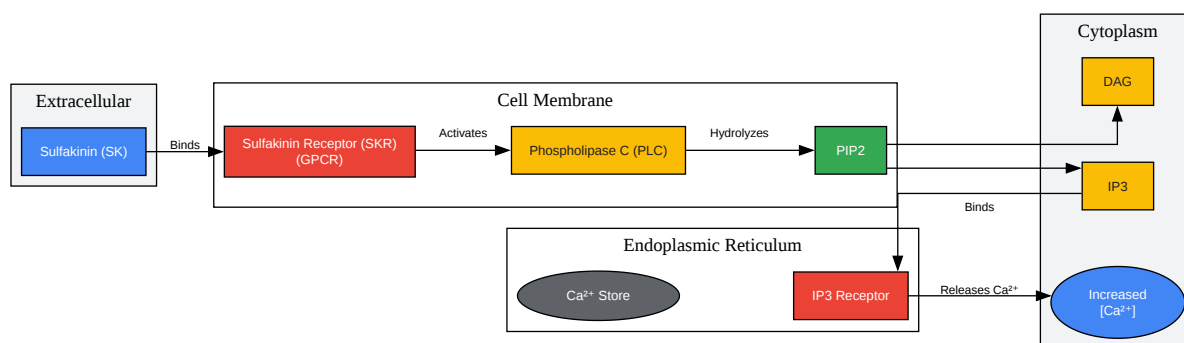
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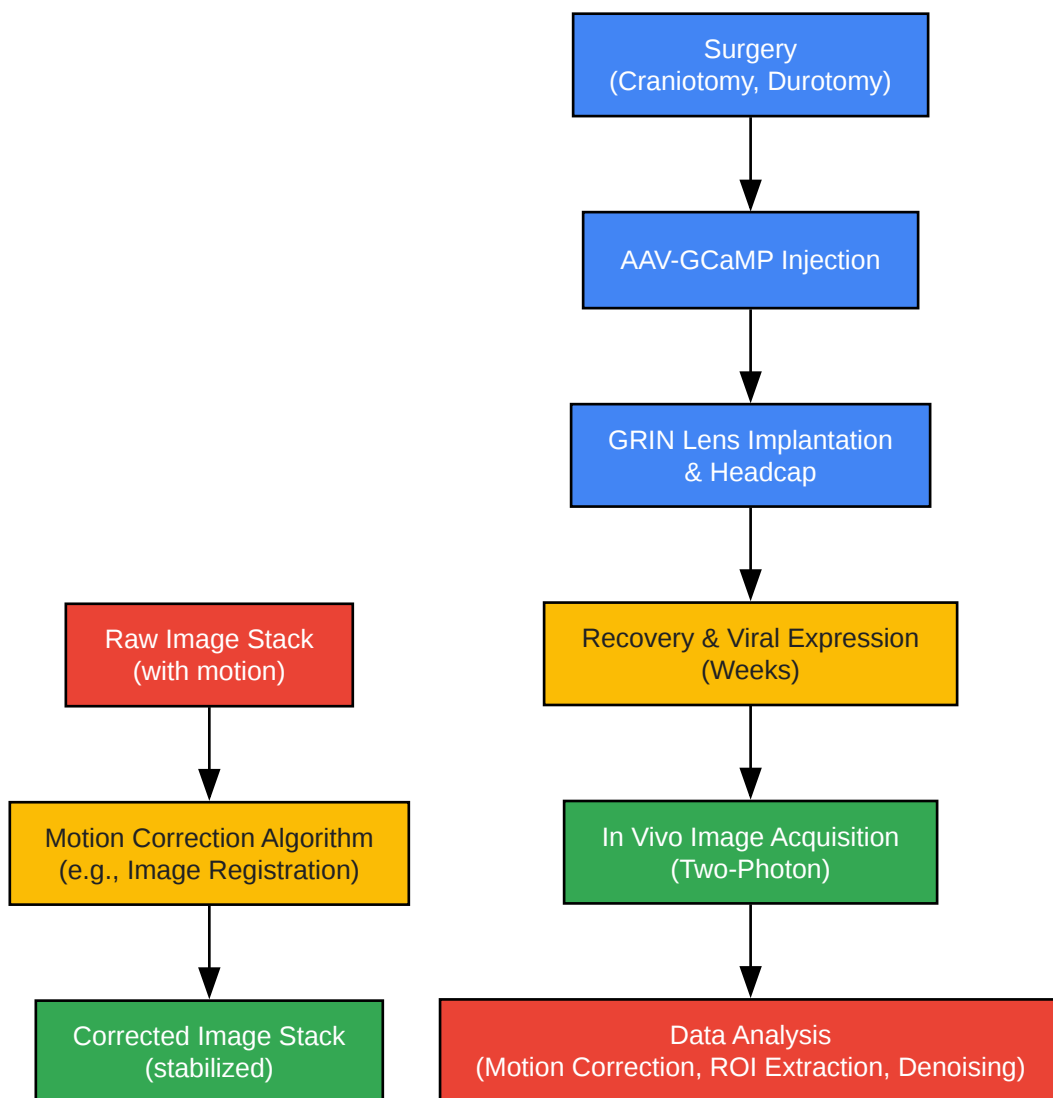
Welcome to the technical support center for Sulfakinin (SK) calcium imaging. This resource provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) to address common challenges and enhance the signal-to-noise ratio (SNR) in their experiments.

Frequently Asked Questions (FAQs)

Q1: What is the general signaling pathway of Sulfakinin that leads to a calcium response?

A1: Sulfakinin (SK) peptides are invertebrate homologs of the vertebrate cholecystokinin (CCK) neuropeptides.^{[1][2][3]} They are involved in regulating a variety of physiological processes, including feeding, satiety, and mating behavior.^{[1][2][3][4][5]} The signaling cascade is initiated when SK binds to its specific G protein-coupled receptor (SKR), which is often coupled to the Gq alpha subunit.^[6] This activation leads to the stimulation of phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 then binds to its receptors on the endoplasmic reticulum (ER), triggering the release of stored calcium ions into the cytoplasm. This increase in intracellular calcium concentration is the signal detected by calcium indicators.





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